

# "physical properties of Methyl 3-bromo-2-oxobutanoate (boiling point, density)"

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## Compound of Interest

Compound Name: Methyl 3-bromo-2-oxobutanoate

Cat. No.: B041072

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## Technical Guide: Physical Properties of Methyl 3-bromo-2-oxobutanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **Methyl 3-bromo-2-oxobutanoate**, with a particular focus on its boiling point and density. Due to the limited availability of experimentally determined physical data for **Methyl 3-bromo-2-oxobutanoate**, this document also includes data for the closely related ethyl ester, Ethyl 3-bromo-2-oxobutanoate, to provide a valuable point of reference for researchers.

## Physical Properties

Comprehensive experimental data on the physical properties of **Methyl 3-bromo-2-oxobutanoate**, including its boiling point and density, is not readily available in published literature. However, data for the analogous ethyl ester, Ethyl 3-bromo-2-oxobutanoate, is available and provides a useful approximation.

Table 1: Physical Properties of Ethyl 3-bromo-2-oxobutanoate

Property	Value	Source
Boiling Point	213.0 ± 23.0 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.5 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>

It is important to note that as the methyl ester, **Methyl 3-bromo-2-oxobutanoate** would be expected to have a slightly lower boiling point and a comparable density to the ethyl ester due to its lower molecular weight.

## Experimental Protocols

While a specific experimental protocol for determining the physical properties of **Methyl 3-bromo-2-oxobutanoate** is not available, a representative synthetic protocol for the analogous Ethyl 3-bromo-2-oxobutanoate is detailed below. This synthesis is a common method for the  $\alpha$ -bromination of  $\beta$ -keto esters and provides insight into the handling and reactivity of this class of compounds.

### Synthesis of Ethyl 3-bromo-2-oxobutanoate[\[2\]](#)

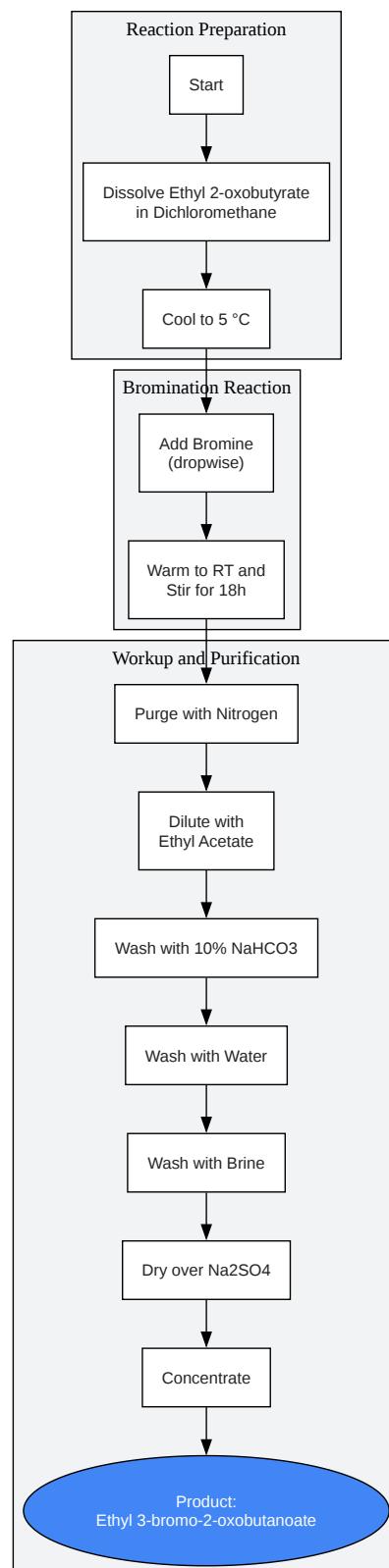
This protocol describes the bromination of ethyl 2-oxobutyrate.

- Step 1: Reaction Setup
  - A solution of ethyl 2-oxobutyrate (1 equivalent) in dichloromethane is prepared in a reaction vessel.
  - The solution is cooled to 5 °C using an ice bath.
- Step 2: Bromination
  - Bromine (1 equivalent) is added dropwise to the cooled solution.
  - The reaction mixture is allowed to gradually warm to room temperature and is stirred for 18 hours.
- Step 3: Workup

- The reaction mixture is purged with nitrogen to remove any excess bromine.
- The mixture is then diluted with ethyl acetate.
- Step 4: Extraction and Washing
  - The organic phase is washed sequentially with a 10% sodium bicarbonate solution (twice), water, and a saturated saline solution.
- Step 5: Drying and Concentration
  - The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the product.

## Experimental Workflow Visualization

The following diagram illustrates the key stages of the synthesis of Ethyl 3-bromo-2-oxobutanoate, providing a clear visual representation of the experimental workflow.

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## References

- 1. Ethyl 3-bromo-2-oxobutanoate | CAS#:57332-84-0 | Chemsoc [chemsrc.com]
- 2. Ethyl 3-bromo-2-oxobutyrate | 57332-84-0 [chemicalbook.com]
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